

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Chlorobenzenesulfonyl Chloride

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Compound of Interest

Compound Name: **2-Chlorobenzenesulfonyl chloride**

Cat. No.: **B1218429**

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For Immediate Reference: Treat **2-Chlorobenzenesulfonyl chloride** as a corrosive, flammable, and water-reactive substance. All handling and disposal require careful adherence to safety protocols in a controlled laboratory environment. Direct contact and inhalation must be strictly avoided.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **2-Chlorobenzenesulfonyl chloride**. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Hazard Profile and Physical Properties

2-Chlorobenzenesulfonyl chloride is a hazardous chemical that presents multiple risks. It is a flammable liquid and vapor that causes severe skin burns and eye damage.^{[1][2]} It is also moisture-sensitive and reacts with water, potentially releasing toxic gases.^[3]

Property	Value	Source
CAS Number	2905-23-9	[3]
Molecular Formula	C6H4Cl2O2S	[4]
Molecular Weight	211.07 g/mol	[3]
Appearance	Clear yellow to orange-red liquid or low melting solid	[4]
Boiling Point	150-152 °C at 12 mmHg	[3]
Density	1.548 g/mL at 25 °C	[3]
Flash Point	60 °C (140 °F) - closed cup	[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **2-Chlorobenzenesulfonyl chloride**.

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles and a full-face shield.	Protects against splashes of corrosive material. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	Prevents severe skin burns upon contact. [1]
Body Protection	Chemical-resistant lab coat or apron.	Protects skin and personal clothing from contamination. [1]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator with a Type ABEK (EN14387) filter for organic gases and vapors if exposure limits are exceeded or if irritation is experienced. [2] [3] All handling should be performed in a certified chemical fume hood. [1]	Prevents inhalation of corrosive vapors and acid gases. [1]

Experimental Protocols: Handling and Storage

All operations should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[2\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[2\]](#)

General Handling

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare all required equipment and reagents in the chemical fume hood.
- Dispensing: Use only non-sparking tools and explosion-proof equipment.[\[3\]](#) Ground and bond containers when transferring material to prevent static discharge.[\[2\]](#)
- Reaction Setup: If used in a reaction, add **2-Chlorobenzenesulfonyl chloride** slowly to the reaction mixture. Be aware that it is incompatible with strong oxidizing agents and strong bases.[\[2\]](#)[\[3\]](#)

- Post-Handling: Thoroughly wash hands and any exposed skin after handling.[2]

Storage

- Store in a "Corrosives" designated area.[2][3]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][3]
- Keep away from heat, sparks, and open flames.[2][3]
- To maintain product quality, store under an inert atmosphere (e.g., nitrogen or argon).[2][3]

Spill Management Protocol

In the event of a small spill, immediate and correct action is crucial.

- Evacuate: Clear all non-essential personnel from the immediate area.
- Ventilate: Ensure the chemical fume hood is operational to manage vapors.
- Contain: Use a non-combustible absorbent material like dry earth, sand, or a commercial sorbent to contain the spill.[3] Do not use combustible materials like sawdust.
- Collect: Carefully scoop the absorbed material into a designated hazardous waste container using spark-proof tools.[3]
- Decontaminate: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. Collect all cleaning materials as hazardous waste.
- Report: Inform your laboratory supervisor and institutional Environmental Health and Safety (EHS) office about the spill.

Disposal Plan

Disposal of **2-Chlorobenzenesulfonyl chloride** involves two main stages: neutralization of small, residual quantities (e.g., from cleaning glassware) and the packaging of bulk quantities for professional disposal. Never dispose of it directly down the drain.

Neutralization of Residual Quantities

Objective: To safely hydrolyze and neutralize residual **2-Chlorobenzenesulfonyl chloride** into its corresponding sulfonic acid salt.

Materials:

- Residual **2-Chlorobenzenesulfonyl chloride** (e.g., in a reaction flask).
- Saturated sodium bicarbonate solution or another suitable base.
- Large beaker.
- Stir plate and stir bar.
- Ice bath.
- pH paper or pH meter.

Procedure:

- Preparation: In a fume hood, place a large beaker containing a sufficient volume of saturated sodium bicarbonate solution on a stir plate within an ice bath. A general rule is to use at least 5-10 molar equivalents of base relative to the estimated amount of residual sulfonyl chloride.
[1] Begin vigorous stirring.
- Slow Addition: Carefully and slowly, add the residual solution containing **2-Chlorobenzenesulfonyl chloride** to the cold, stirred basic solution in a dropwise manner.
CAUTION: The reaction is exothermic and will produce gas (CO₂ if using bicarbonate).[1] The addition rate must be controlled to prevent excessive foaming, temperature increase, or overflow.
- Reaction Completion: After the addition is complete, continue stirring the mixture in the ice bath for a minimum of 30-60 minutes to ensure the reaction is complete.[1]
- pH Verification: Remove the beaker from the ice bath and allow it to reach room temperature. Test the pH of the aqueous layer to confirm it is neutral or slightly basic (pH 7-9).[1] If it is still acidic, add more base.

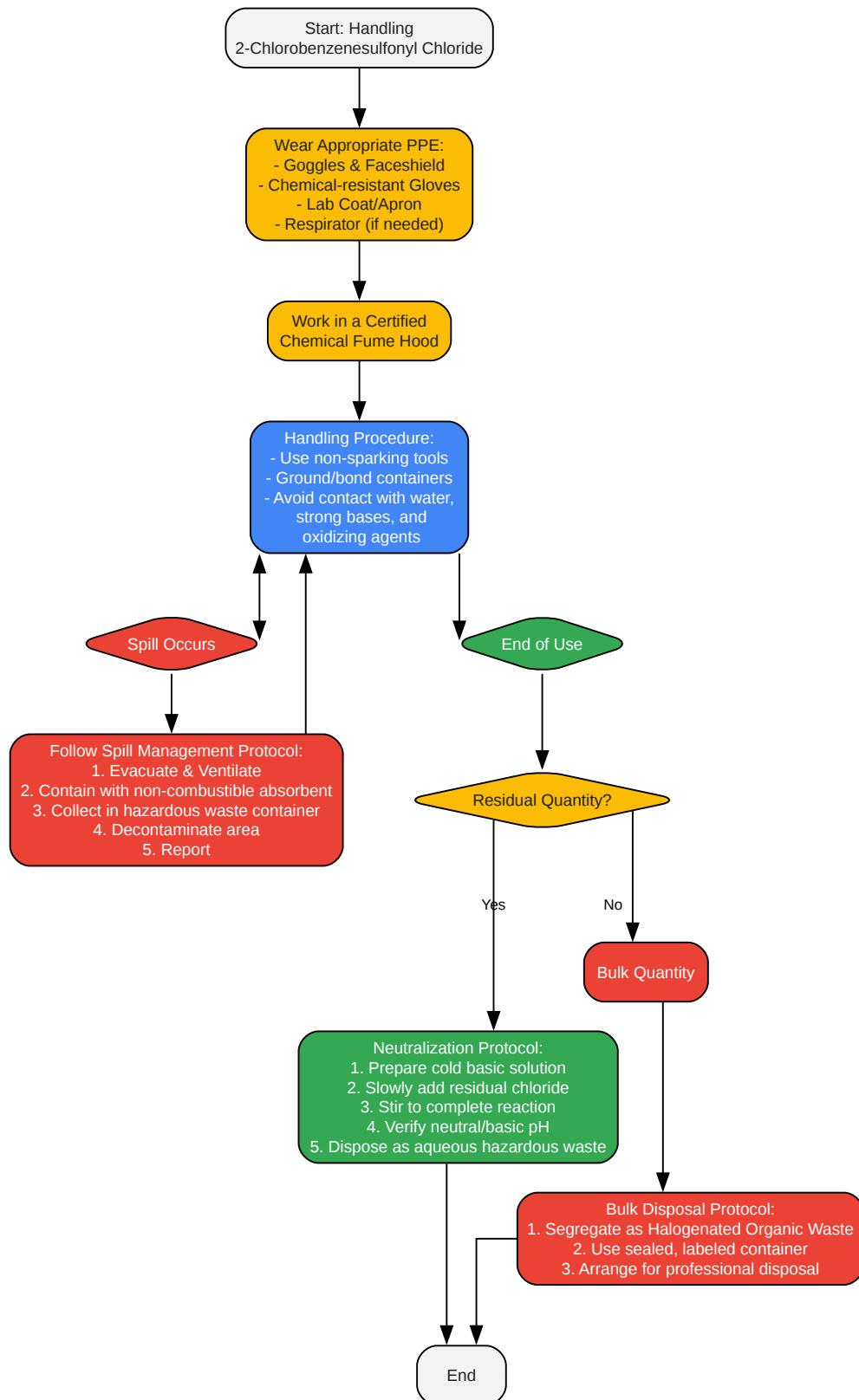
- Final Disposal: Once neutralized, the resulting aqueous solution should be transferred to a designated "Aqueous Hazardous Waste" container for your institution.

Disposal of Bulk Quantities

Bulk quantities of **2-Chlorobenzenesulfonyl chloride** must be disposed of as hazardous waste without attempting neutralization.

- Waste Segregation: This compound is a halogenated organic substance. It must be collected in a designated "Halogenated Organic Waste" container. Do not mix it with non-halogenated waste.
- Container and Labeling: Ensure the original container is tightly sealed, or transfer the material to a compatible, properly sealed, and clearly labeled hazardous waste container. The label should include the full chemical name, associated hazards (Corrosive, Flammable, Water-Reactive), and the date.
- Collection: Arrange for collection by your institution's EHS department or a licensed hazardous waste disposal company.

Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **2-Chlorobenesulfonyl chloride**.

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